

In-Depth Technical Guide: Solubility and Handling of Cyanine5 Azide Chloride

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Compound of Interest

Compound Name: Cyanine5 azide chloride

Cat. No.: B12394742

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This guide provides a comprehensive overview of the solubility characteristics of **Cyanine5 azide chloride** in commonly used laboratory solvents, DMSO and water. It is intended for researchers, scientists, and professionals in the field of drug development and molecular biology who utilize this fluorescent probe for biomolecule labeling through click chemistry.

Core Properties and Solubility

Cyanine5 (Cy5) azide chloride is a fluorescent dye widely employed for labeling and detecting biomolecules.^{[1][2]} Its utility is primarily in copper-catalyzed azide-alkyne cycloaddition (CuAAC) click chemistry, where the azide group of Cy5 reacts with an alkyne-modified biomolecule.^{[1][3]}

The solubility of **Cyanine5 azide chloride** is a critical factor for its effective use in labeling protocols. The compound exhibits high solubility in organic solvents but is poorly soluble in aqueous solutions.^[4] For applications in biological systems, which are predominantly aqueous, careful consideration of the solvent system is necessary.^[4] A sulfonated version of Cy5 azide is available for applications requiring high water solubility.^[5]

Quantitative Solubility Data

The following table summarizes the known solubility of **Cyanine5 azide chloride** in DMSO and water.

Solvent	Solubility	Notes
DMSO	≥ 60.1 mg/mL	-
100 mg/mL (166.33 mM)	Requires sonication for complete dissolution. It is recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic. [3]	
Water	Practically insoluble	Labeling reactions in aqueous media necessitate the use of an organic co-solvent like DMSO. [4]

Experimental Protocols

Preparation of a Cyanine5 Azide Chloride Stock Solution in DMSO

This protocol details the steps for preparing a concentrated stock solution of **Cyanine5 azide chloride** in DMSO, which can then be used for subsequent labeling reactions.

Materials:

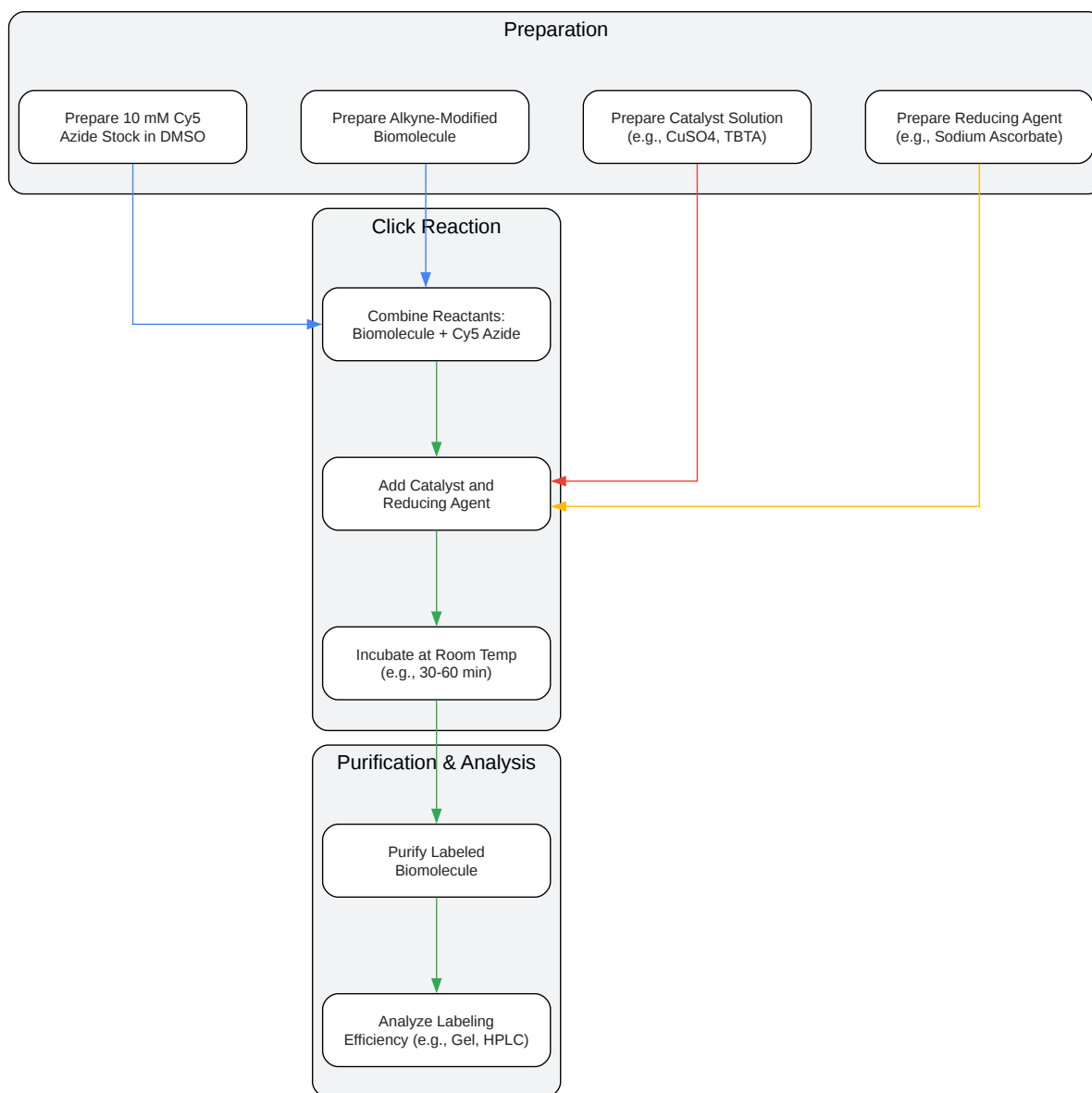
- **Cyanine5 azide chloride** (solid form)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Ultrasonic bath
- Microcentrifuge tubes
- Pipettes

Procedure:

- **Equilibration:** Allow the vial of **Cyanine5 azide chloride** to warm to room temperature before opening to prevent moisture condensation.
- **Solvent Addition:** Add the desired volume of anhydrous DMSO to the vial to achieve the target concentration (e.g., 10 mM). For higher concentrations, such as 100 mg/mL, the use of ultrasonication is recommended to facilitate dissolution.^[3]
- **Dissolution:** Vortex the solution thoroughly. If necessary, place the vial in an ultrasonic bath for short intervals until the solute is completely dissolved.^[3]
- **Storage:** The prepared stock solution should be stored at -20°C or -80°C, protected from light and moisture.^[3] It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[3] Stored at -20°C, the solution is stable for up to one month, and at -80°C, for up to six months.^[3]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for labeling an alkyne-modified biomolecule with **Cyanine5 azide chloride** using a copper-catalyzed click chemistry reaction.



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Caption: Workflow for CuAAC Labeling with Cy5 Azide.

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